

A Comprehensive Technical Guide to Ethyl 3-amino-3-iminopropanoate Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 3-amino-3-iminopropanoate hydrochloride*

Cat. No.: *B1283774*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Ethyl 3-amino-3-iminopropanoate hydrochloride**, a versatile building block with applications in pharmaceutical development and biochemical research. The document details its chemical properties, synthesis protocols, and potential research applications, presenting data in a clear and accessible format for technical audiences.

Chemical Identity and Properties

Ethyl 3-amino-3-iminopropanoate hydrochloride, also known as ethyl 3-amidinopropionate hydrochloride, is a valuable reagent in organic synthesis. Its structure features an ethyl ester and an amidine group, making it a useful precursor for the synthesis of various heterocyclic compounds and bioactive molecules.^[1]

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C5H11ClN2O2	[2]
Molecular Weight	166.61 g/mol	[2]
CAS Number	57508-48-2	[2][3]
Appearance	Colorless to light yellow solid/crystal	[3]
IUPAC Name	ethyl 3-amino-3-aminopropionate;hydrochloride	[4]
InChI Key	JJBSSOVJSWUZPC-UHFFFAOYSA-N	[4]

Experimental Protocols: Synthesis

A common synthetic route to **Ethyl 3-amino-3-aminopropionate hydrochloride** involves the reaction of an ethyl 3-alkoxy-3-aminopropionate precursor with an ammonium salt in ethanol.[2][3] The following protocol is a representative example of this microwave-assisted synthesis.

Protocol: Microwave-Assisted Synthesis from Ethyl 3-ethoxy-3-aminopropionate[2][3]

- **Reactant Preparation:** In a 10 mL pressure-rated glass tube, dissolve ethyl 3-amino-3-ethoxyacrylate (760 mg, 4.78 mmol) and ammonium chloride (270 mg, 5.0 mmol) in ethanol (4.0 mL).
- **Microwave Irradiation:** Place the sealed tube in a CEM Discover microwave synthesizer. Irradiate the mixture for 1 hour at 120°C with an initial magnetron power of 200 W.
- **Work-up:** After the reaction is complete, cool the mixture using compressed air.
- **Isolation:** Filter the cooled reaction mixture. Concentrate the filtrate by vacuum evaporation.
- **Purification:** Grind the resulting residue with diethyl ether to yield **Ethyl 3-amino-3-aminopropionate hydrochloride** as a colorless solid (typical yield: ~78%). The product can often be used without further purification.[2][3]

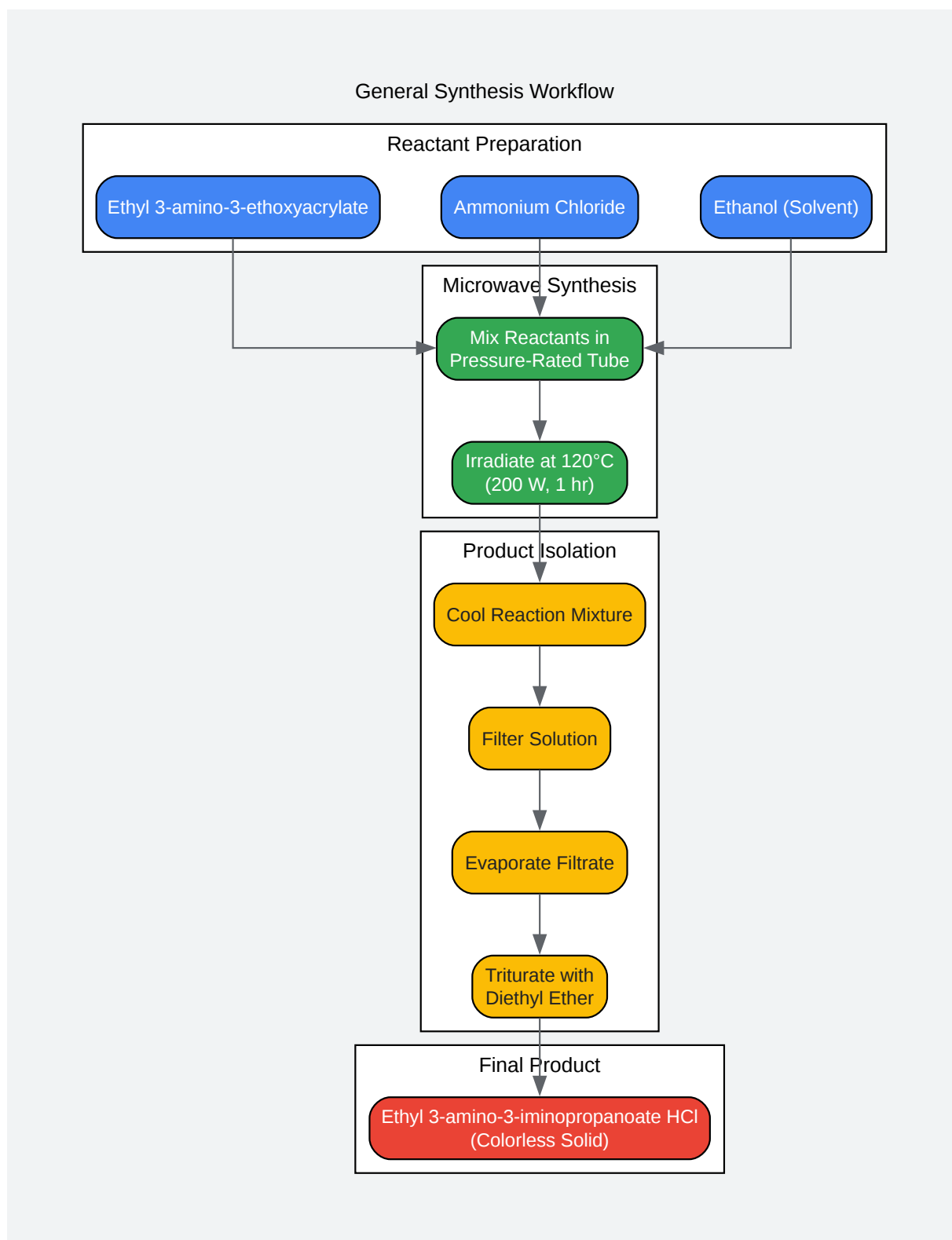
Applications in Research and Development

This compound serves as a key intermediate in the synthesis of diverse molecules for pharmaceutical and agrochemical applications.^[1] Its bifunctional nature allows for the construction of complex molecular architectures, particularly in the development of novel therapeutic agents.

- **Pharmaceutical Development:** It is a building block for synthesizing compounds targeting metabolic disorders.^[1]
- **Biochemical Research:** Used in studies involving amino acid derivatives to understand protein synthesis and enzyme activity.^[1]
- **Agrochemical Formulations:** Plays a role in creating new agrochemicals to enhance crop yields and pest resistance.^[1]

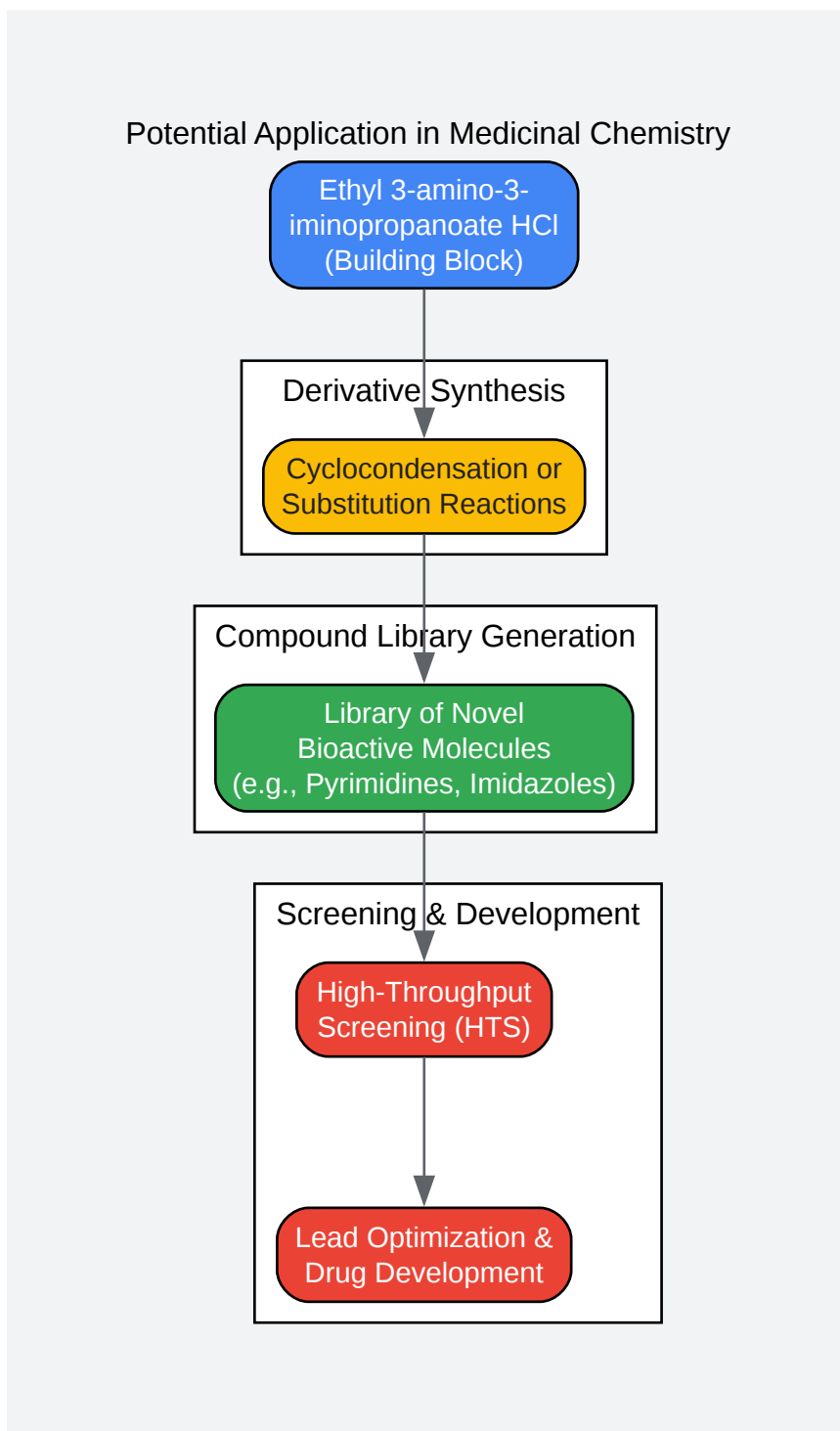
Visualized Workflow and Pathways

To facilitate understanding, the following diagrams illustrate key processes and relationships involving **Ethyl 3-amino-3-iminopropanoate hydrochloride**.



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Caption: Microwave-assisted synthesis workflow.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Ethyl 3-amino-3-iminopropanoate Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1283774#ethyl-3-amino-3-iminopropanoate-hydrochloride-molecular-formula]

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